

Core Properties and Physicochemical Data

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Compound of Interest

Compound Name: 17:0-16:1 PE-d5

CAS No.: 2342575-77-1

Cat. No.: B15557119

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17:0-16:1 PE-d5, also known as 1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphoethanolamine, is a deuterated synthetic lipid primarily used as an internal standard in mass spectrometry-based lipidomics. The incorporation of five deuterium atoms (d5) on the glycerol backbone provides a distinct mass shift, allowing it to be differentiated from its endogenous, non-deuterated counterparts while maintaining nearly identical chemical and physical properties. This ensures that it behaves similarly during sample extraction, chromatographic separation, and ionization, making it an ideal tool for accurate quantification of phosphatidylethanolamines (PEs).

Data Presentation: Physicochemical Properties

The quantitative data for **17:0-16:1 PE-d5** and its non-deuterated analogue are summarized below. Properties for the non-deuterated version are computed predictions and provided for reference.

Property	17:0-16:1 PE-d5	17:0-16:1 PE (Computed/Predicted)	Reference
Molecular Weight	709.00 g/mol	~703.97 g/mol	[1]
Exact Mass	708.55 Da	703.52 Da	
Molecular Formula	C ₃₈ H ₆₉ D ₅ NO ₈ P	C ₃₈ H ₇₄ NO ₈ P	[1]
CAS Number	2342575-77-1	N/A	[1]
Topological Polar Surface Area	N/A	121.35 Å ²	
logP (Octanol-Water Partition Coefficient)	N/A	9.8 - 10.4	
Hydrogen Bond Donors	N/A	2	
Hydrogen Bond Acceptors	N/A	8	
Rotatable Bonds	N/A	38	

Application in Quantitative Lipidomics

The primary application of **17:0-16:1 PE-d5** is as an internal standard for the accurate quantification of PE species in complex biological samples. It is a component of commercially available internal standard mixtures, such as UltimateSPLASH™ ONE, which are designed for comprehensive lipidomics workflows.[\[2\]](#)[\[3\]](#)

The use of a deuterated internal standard is crucial for correcting variations that can occur during the analytical process, including:

- **Sample Extraction:** Compensates for incomplete or variable recovery of lipids from the sample matrix.
- **Ionization Efficiency:** Normalizes for fluctuations in signal intensity caused by ion suppression or enhancement from matrix components in the mass spectrometer's source.[\[4\]](#)

- Chromatographic Separation: Accounts for minor shifts in retention time and ensures accurate peak integration.

By adding a known amount of **17:0-16:1 PE-d5** to a sample at the beginning of the workflow, the ratio of the endogenous analyte signal to the internal standard signal can be used to calculate the precise concentration of the analyte.

Experimental Protocols

The following is a representative experimental protocol for the extraction of lipids from plasma for quantitative analysis using an internal standard mixture containing **17:0-16:1 PE-d5**. This method is adapted from a modified Bligh-Dyer extraction procedure.

Objective: To extract total lipids from a plasma sample for quantitative analysis of phosphatidylethanolamine species using LC-MS/MS.

Materials:

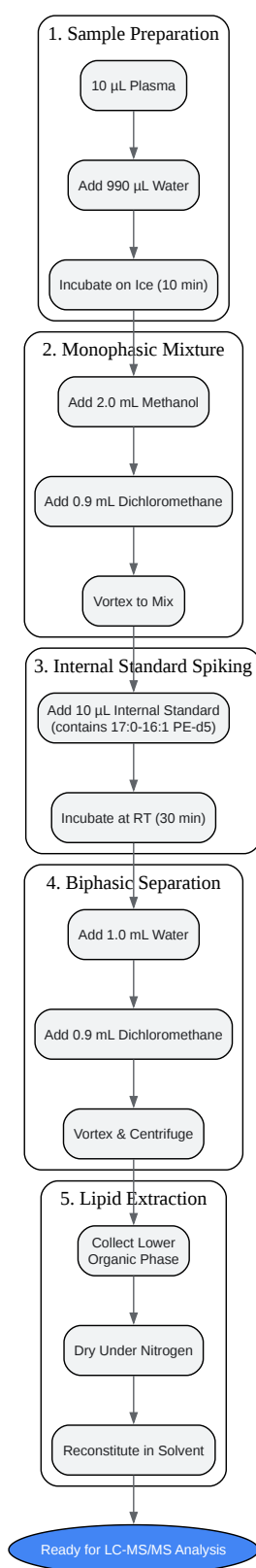
- Plasma sample
- UltimateSPLASH™ ONE internal standard (or equivalent containing **17:0-16:1 PE-d5**)
- 13 x 100 mm glass screw-capped tubes
- Methanol (LC-MS grade)
- Dichloromethane (LC-MS grade)
- Ultrapure water
- Vortex mixer
- Centrifuge

Procedure:

- Sample Preparation:

- Pipette 10 μ L of plasma into a 13 x 100 mm glass tube.
- Add 990 μ L of ultrapure water and place the tube on ice for 10 minutes.
- Solvent Addition (Monophasic Mixture Creation):
 - Add 2.0 mL of methanol to the diluted plasma.
 - Add 0.9 mL of dichloromethane.
 - Vortex the tube thoroughly. The mixture should form a single phase. If two phases are visible, add 50 μ L of methanol and vortex again until a single phase is achieved.
- Internal Standard Spiking:
 - Add 10 μ L of the UltimateSPLASH™ ONE internal standard mixture.
 - Vortex the sample and let it sit at room temperature for 30 minutes to ensure equilibration of the standard with the sample matrix.
- Phase Separation (Biphasic Mixture Creation):
 - Add 1.0 mL of ultrapure water to the tube.
 - Add 0.9 mL of dichloromethane.
 - Vortex thoroughly to mix.
 - Centrifuge the tube to facilitate phase separation (e.g., 1000 x g for 10 minutes).
- Lipid Extraction:
 - Two distinct phases will be present: an upper aqueous phase and a lower organic phase containing the lipids.
 - Carefully collect the lower organic phase using a glass Pasteur pipette and transfer it to a new clean glass tube.
- Sample Finalization:

- Dry the extracted lipid solution under a gentle stream of nitrogen.
- Reconstitute the dried lipid film in a suitable solvent for LC-MS analysis (e.g., 100 μ L of Methanol/Dichloromethane 1:1, v/v).
- The sample is now ready for injection into the LC-MS/MS system.



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Lipid Extraction Workflow using an Internal Standard.

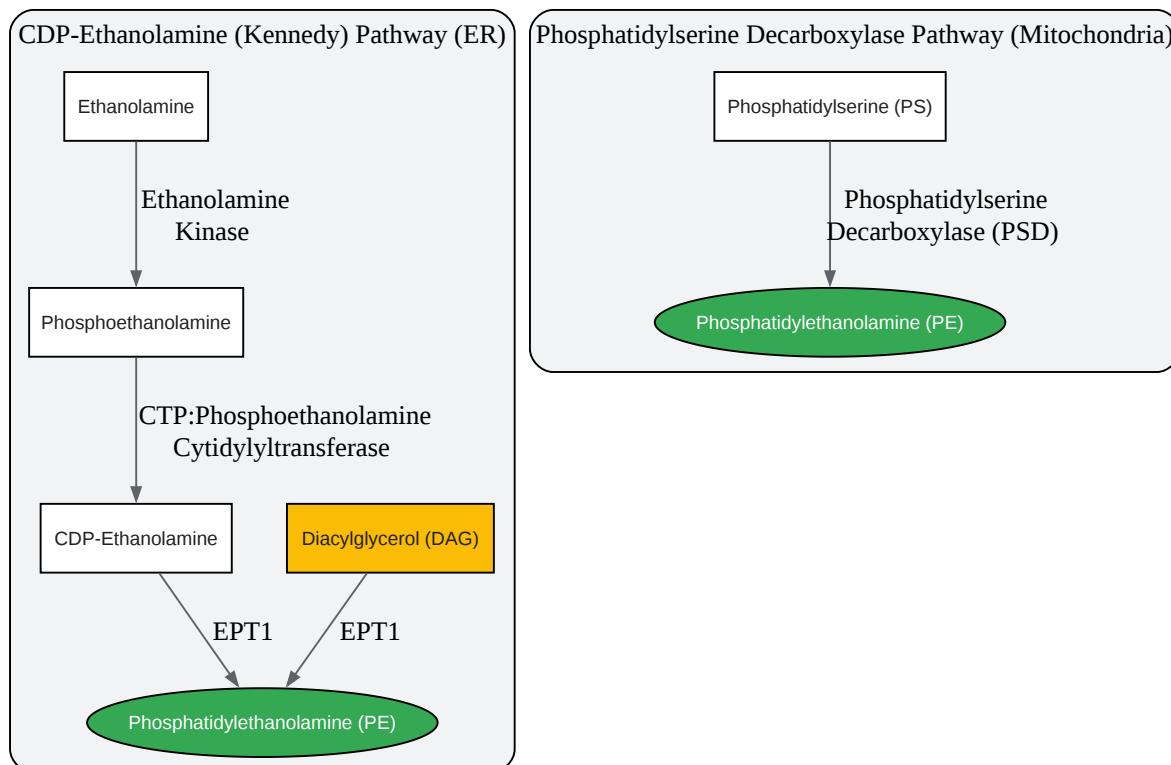
Biological Pathways and Relevance

While **17:0-16:1 PE-d5** is a synthetic molecule, its non-deuterated counterpart is part of the broader class of phosphatidylethanolamines, which are key components of cell membranes and are involved in various critical cellular processes.^{[4][5]} PEs are the second most abundant phospholipid in mammalian cells, typically enriched in the inner leaflet of the plasma membrane.^[6]

Phosphatidylethanolamine Biosynthesis

There are two primary pathways for PE synthesis in eukaryotic cells: the CDP-Ethanolamine (Kennedy) Pathway and the Phosphatidylserine Decarboxylase (PSD) Pathway.

- The CDP-Ethanolamine (Kennedy) Pathway: This pathway occurs primarily in the endoplasmic reticulum (ER). It utilizes dietary ethanolamine, which is phosphorylated, converted to CDP-ethanolamine, and finally combined with diacylglycerol (DAG) to form PE.
- The Phosphatidylserine Decarboxylase (PSD) Pathway: This pathway is located in the inner mitochondrial membrane. It involves the decarboxylation of phosphatidylserine (PS), which is synthesized in the ER and transported to the mitochondria, to produce PE.



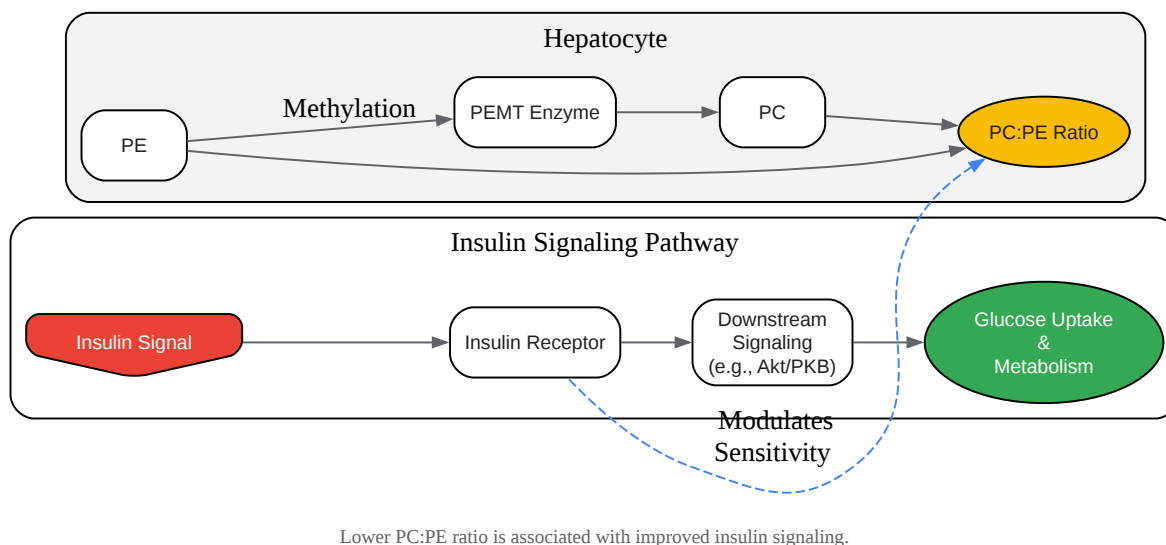
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Major Phosphatidylethanolamine (PE) Biosynthesis Pathways.

Role in Cellular Signaling

The balance of different phospholipid classes is critical for proper cellular function. The ratio of phosphatidylcholine (PC) to PE, for instance, has been shown to be a crucial factor in hepatic insulin signaling. A lower PC/PE ratio is associated with improved insulin sensitivity in hepatocytes.^[7] This highlights that beyond their structural role, the relative abundance of PEs can directly influence major metabolic signaling cascades. Although the specific signaling roles of odd-chain fatty acid-containing PEs like 17:0-16:1 PE are less defined, their presence in

organisms like *Drosophila* and changes in their levels during growth suggest they play distinct biological roles that are an active area of research.[8]



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Influence of the PC:PE Ratio on Insulin Signaling.

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